

Essential Safety and Handling Guide for Methyl 4-aminobutanoate Hydrochloride

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Compound of Interest

Compound Name: Methyl 4-aminobutanoate

Cat. No.: B1217889

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This guide provides crucial safety protocols, operational procedures, and disposal information for the handling of **Methyl 4-aminobutanoate** Hydrochloride (CAS No: 13031-60-2) in a laboratory setting. The following information is intended for researchers, scientists, and drug development professionals to ensure safe handling and minimize potential risks.

Hazard Identification and Personal Protective Equipment (PPE)

Methyl 4-aminobutanoate hydrochloride is classified as a hazardous substance. It is crucial to use appropriate personal protective equipment to prevent exposure.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Hazard Statements:

- H315: Causes skin irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- P264: Wash skin thoroughly after handling.[\[1\]](#)[\[2\]](#)[\[3\]](#)

- P271: Use only outdoors or in a well-ventilated area.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[\[1\]](#)[\[2\]](#)[\[3\]](#)

The following table summarizes the recommended personal protective equipment for handling this compound.

Protection Type	Specification	Purpose
Eye/Face Protection	Chemical safety goggles or face shield (conforming to EN166 or OSHA 29 CFR 1910.133). [4] [5]	To protect against splashes and dust.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber). Lab coat or other protective clothing. [2] [3] [5]	To prevent skin contact and irritation. [1]
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 approved respirator (e.g., N95 dust mask) if ventilation is inadequate or dust is generated. [2] [3] [4]	To prevent respiratory tract irritation from dust or aerosols. [1]

Operational Plan: Safe Handling Protocol

Adherence to a strict operational protocol is essential for minimizing exposure and ensuring a safe working environment.

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.[\[1\]](#)[\[4\]](#)[\[5\]](#)
- Facilities should be equipped with an eyewash station and a safety shower.[\[5\]](#)

Step-by-Step Handling Procedure:

- Preparation: Before handling, ensure all necessary PPE is worn correctly. Prepare the work area by removing any unnecessary items and ensuring emergency equipment is accessible.
- Weighing and Transfer: Conduct weighing and transferring of the solid compound in a fume hood or a ventilated balance enclosure to minimize dust generation.[\[1\]](#)[\[5\]](#)
- Solution Preparation: When preparing solutions, slowly add the solid to the solvent to avoid splashing. If the solvent is volatile, ensure adequate ventilation.
- Post-Handling: After handling, wash hands and any exposed skin thoroughly with soap and water.[\[1\]](#) Decontaminate the work surface and any equipment used.
- Storage: Store **Methyl 4-aminobutanoate** hydrochloride in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents, strong acids, and strong bases.[\[1\]](#)[\[4\]](#)[\[5\]](#)

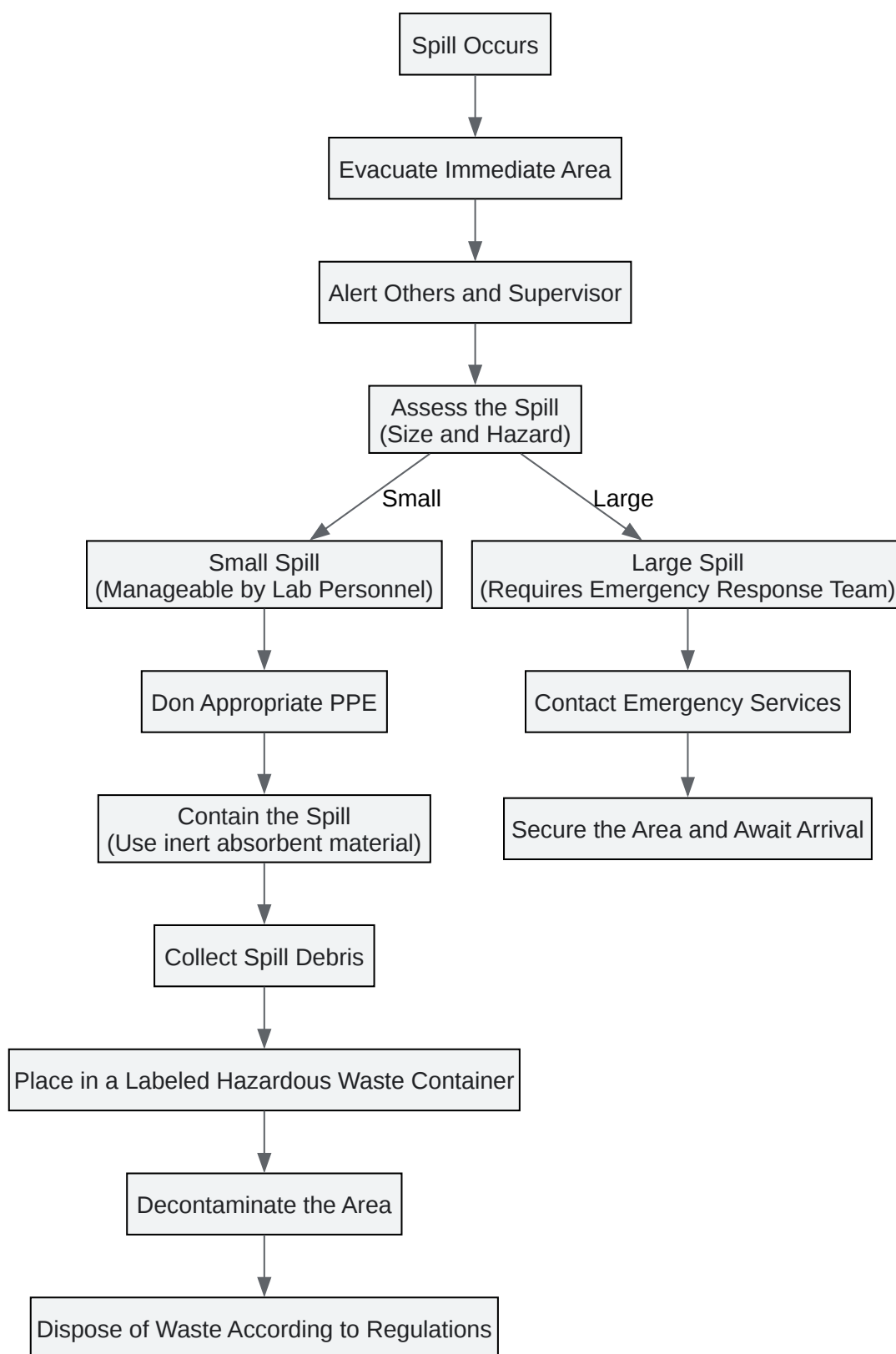
Emergency Procedures

Immediate and appropriate action is critical in the event of accidental exposure or a spill.

First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[1\]](#)[\[4\]](#)
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. If skin irritation occurs, get medical advice/attention.[\[1\]](#)[\[4\]](#)
- Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention if you feel unwell.[\[1\]](#)[\[4\]](#)
- Ingestion: Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. Never give anything by mouth to an unconscious person. Get medical attention if symptoms occur.[\[4\]](#)

The following diagram outlines the workflow for responding to an accidental spill.



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Caption: Workflow for handling an accidental chemical spill.

Disposal Plan

Proper disposal of **Methyl 4-aminobutanoate** hydrochloride and its containers is imperative to prevent environmental contamination and comply with regulations.

- Chemical Waste: Dispose of the chemical waste at an approved waste disposal plant.[1][4][6][7] Waste is classified as hazardous and must be disposed of in accordance with federal, state, and local regulations.[1][6]
- Contaminated Packaging: Do not reuse empty containers.[1] Dispose of contaminated packaging as unused product in a hazardous or special waste collection point.[6]

Physicochemical Properties

The following table summarizes key quantitative data for **Methyl 4-aminobutanoate** hydrochloride.

Property	Value	Reference
Molecular Formula	C5H12ClNO2	[1]
Molecular Weight	153.61 g/mol	[1][2][3]
Appearance	White crystalline powder	[1]
Melting Point	120-127 °C	[1]
Purity	≥98%	[1][8]

Occupational exposure limits (OSHA PEL, NIOSH REL, ACGIH TLV) have not been established for this compound.[1]

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